

An In-Depth Technical Guide to the Safe Handling of Oxolinic Acid-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxolinic Acid-d5

Cat. No.: B563869

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Oxolinic Acid-d5**, a deuterated analog of the quinolone antibiotic Oxolinic Acid. This document is intended to furnish researchers, scientists, and drug development professionals with the necessary information for the safe handling, storage, and disposal of this compound, as well as an overview of its mechanism of action.

Chemical and Physical Properties

Oxolinic Acid-d5 is a stable, isotopically labeled form of Oxolinic Acid, primarily used as an internal standard for its quantification in analytical methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^[1]

Property	Value
Chemical Name	5-(Ethyl-d5)-5,8-dihydro-8-oxo-1,3-Dioxolo[4,5-g]quinoline-7-carboxylic Acid
Synonyms	1-(Ethyl-d5)-6,7-methylenedioxy-4-quinolone-3-carboxylic Acid
CAS Number	1189890-98-9
Molecular Formula	C ₁₃ H ₆ D ₅ NO ₅
Molecular Weight	266.26 g/mol [1] [2]

Hazard Identification and Classification

Oxolinic Acid-d5 is classified as a hazardous substance. The following table summarizes its hazard classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Skin Sensitisation	1	H317: May cause an allergic skin reaction

Signal Word: Warning

Hazard Pictograms:

Toxicological Data

The toxicological properties of **Oxolinic Acid-d5** are expected to be similar to those of its non-deuterated counterpart, Oxolinic Acid.

Toxicity Data	Value	Species
Acute Oral LD50	1890 to >6000 mg/kg bw	Adult Mice
Acute Oral LD50	128 mg/kg bw	Neonatal Mice
Acute Oral LD50	573 mg/kg bw	Neonatal Rat
Acute Dermal LD50	> 2000 mg/kg	Rat[3]

Solubility

Solvent	Solubility
0.5 M NaOH	Approximately 50 mg/mL[4]
DMSO	Sparingly soluble[4]
Ethanol	Sparingly soluble[4]
Dimethylformamide (DMF)	Sparingly soluble[4]
Water	Insoluble[5]

Handling Precautions and Personal Protective Equipment (PPE)

Due to its hazardous nature, strict safety protocols must be followed when handling **Oxolinic Acid-d5**.

Engineering Controls:

- Handle in a well-ventilated area, preferably in a chemical fume hood or a biological safety cabinet.[6]
- Ensure safety showers and eyewash stations are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.

- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If handling large quantities or if dust is generated, use a NIOSH-approved respirator.

Hygiene Measures:

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage and Disposal

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage temperature is 2-8°C.[1]

Disposal:

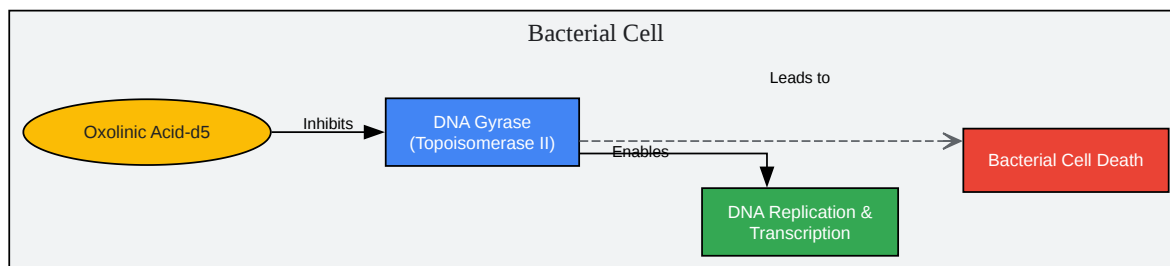
- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.

Mechanism of Action

Oxolinic acid exerts its biological effects through two primary mechanisms: inhibition of bacterial DNA gyrase and inhibition of dopamine uptake in the central nervous system.[7][8]

Inhibition of Bacterial DNA Gyrase

Oxolinic acid is a quinolone antibiotic that targets bacterial DNA gyrase (a type II topoisomerase), an enzyme essential for DNA replication, transcription, and repair in bacteria. It binds to the A subunit of DNA gyrase, stabilizing the enzyme-DNA complex and leading to double-strand breaks in the bacterial chromosome, which ultimately results in cell death.

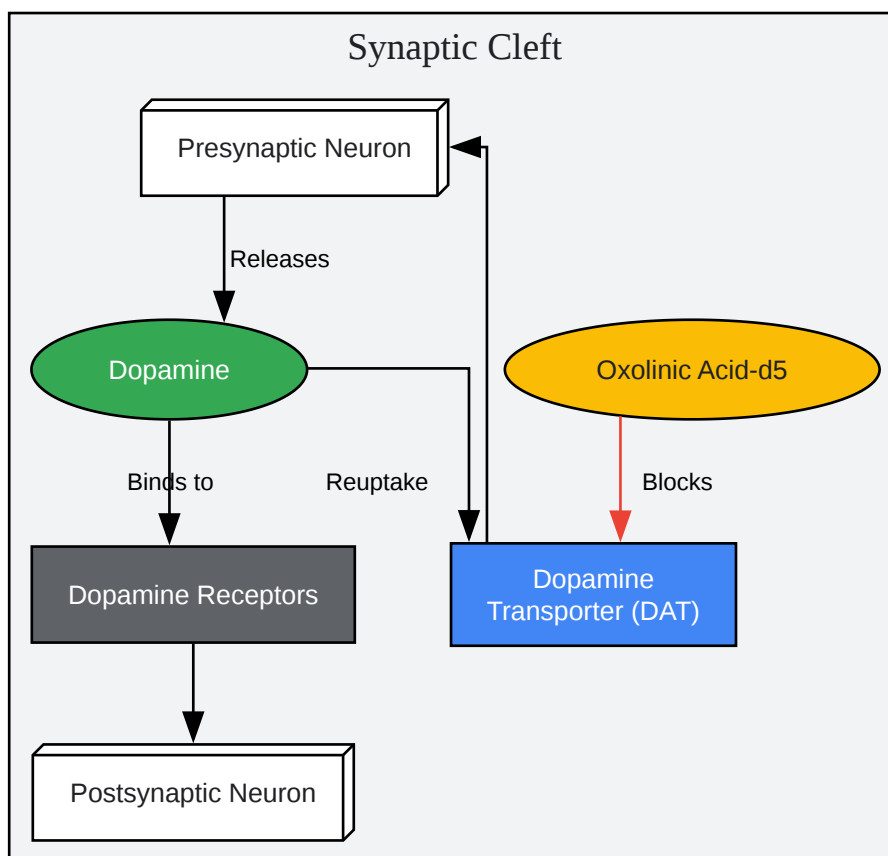


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Caption: Inhibition of bacterial DNA gyrase by **Oxolinic Acid-d5**.

Dopamine Uptake Inhibition

In addition to its antibacterial properties, oxolinic acid acts as a dopamine uptake inhibitor in the brain.^{[7][9]} It blocks the dopamine transporter (DAT), a protein responsible for the reuptake of dopamine from the synaptic cleft back into the presynaptic neuron. This blockade leads to an increase in the extracellular concentration of dopamine, resulting in enhanced dopaminergic neurotransmission.



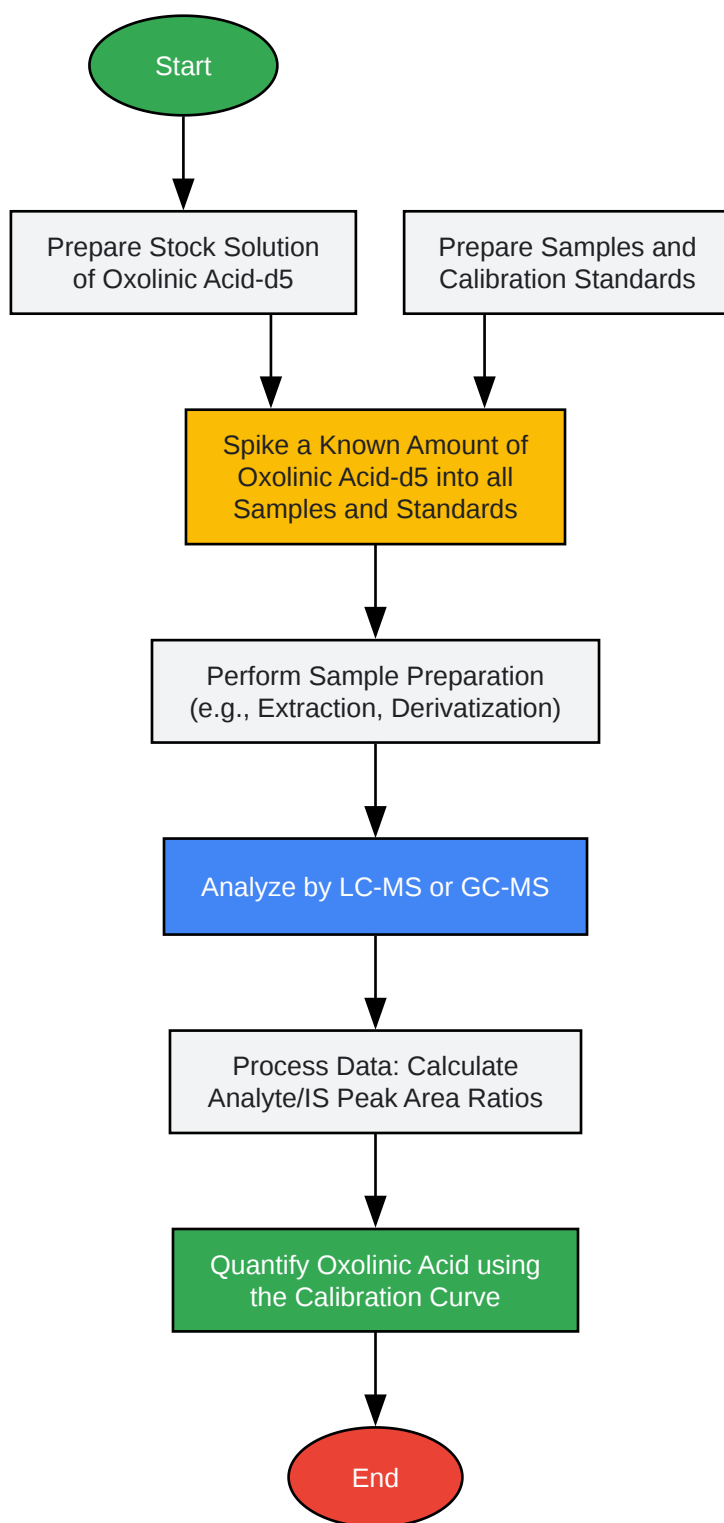
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Caption: Mechanism of dopamine uptake inhibition by **Oxolinic Acid-d5**.

Experimental Protocols

Detailed experimental protocols for **Oxolinic Acid-d5** are not publicly available and are typically developed and validated in-house by research laboratories. However, a generalized workflow for its use as an internal standard in a quantitative analysis is provided below.

Generalized Workflow for Use as an Internal Standard

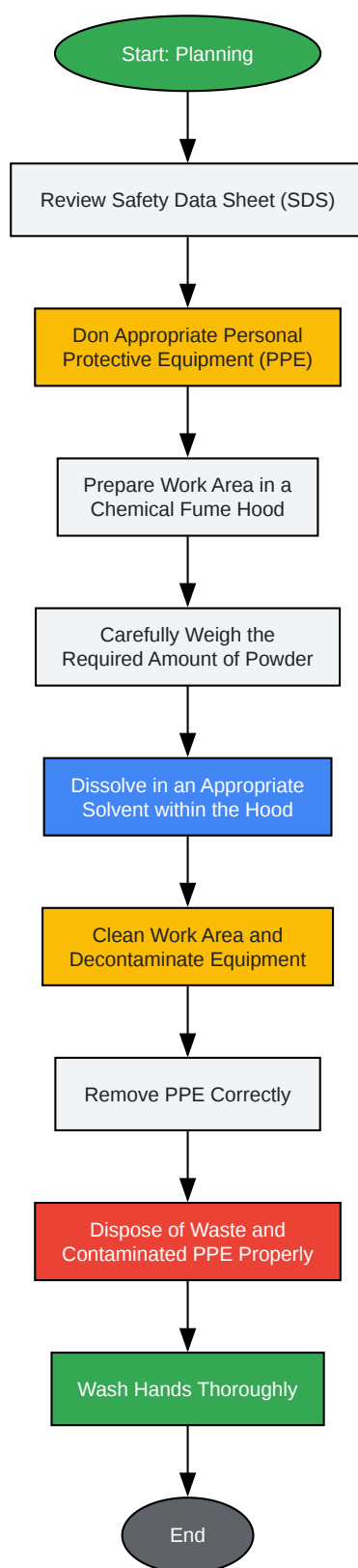


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Caption: Generalized workflow for using **Oxolinic Acid-d5** as an internal standard.

Safe Handling Workflow

A logical workflow for the safe handling of **Oxolinic Acid-d5** powder is crucial to minimize exposure and ensure laboratory safety.



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Caption: Safe handling workflow for **Oxolinic Acid-d5** powder.

This technical guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment conducted by qualified professionals. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before handling any chemical substance.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safe Handling of Oxolinic Acid-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563869#safety-data-sheet-and-handling-precautions-for-oxolinic-acid-d5]

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